Strategic FTIR Profiling: 2-[(2-Methylbutan-2-yl)oxy]aniline Identification Guide

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Compound of Interest

Compound Name:	*2-[(2-Methylbutan-2-YL)oxy]aniline*
Cat. No.:	*B15273258*

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Executive Summary & Application Context

2-[(2-Methylbutan-2-yl)oxy]aniline (also known as o-tert-pentyloxyaniline) is a specialized sterically hindered aniline derivative. Its unique structure—combining a primary amine with a bulky tertiary ether group at the ortho position—makes it a critical intermediate in the synthesis of lipophilic ligands, agrochemicals, and pharmaceutical active ingredients (APIs).

Reliable identification of this compound requires distinguishing it from its metabolic precursors (e.g., 2-aminophenol), potential regioisomers (para-substituted analogs), and hydrolysis byproducts. This guide provides a rigorous Fourier Transform Infrared (FTIR) spectroscopy workflow to validate identity and purity without relying solely on destructive techniques like NMR or Mass Spectrometry.

Structural Analysis & Vibration Modes

To accurately interpret the FTIR spectrum, we must first map the molecule's vibrational degrees of freedom. The steric bulk of the tert-pentyl group influences the local environment of the ether linkage, creating a distinct spectral fingerprint.

Molecular Architecture & Key Vibrations

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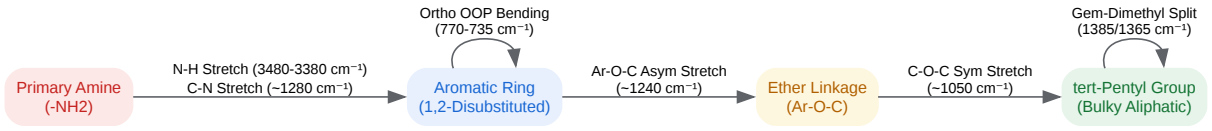

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Figure 1: Functional group decomposition and associated vibrational modes for **2-[(2-Methylbutan-2-yl)oxy]aniline**.

Characteristic Peak Profiling

The following table outlines the diagnostic peaks required for positive identification. These values are derived from standard spectroscopic principles for ortho-substituted anilines and tertiary alkyl ethers.

Table 1: Diagnostic FTIR Peaks

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Functional Group	Vibration Mode	Wavenumber (cm^{-1})	Intensity	Diagnostic Note
Primary Amine (-NH_2)	N-H Asymmetric Stretch	3480 – 3450	Medium	Sharp doublet characteristic of primary amines.
N-H Symmetric Stretch	3390 – 3350	Medium	Second band of the doublet.	
N-H Scissoring (Bend)	1630 – 1610	Medium-Strong	Often overlaps with aromatic ring breathing.	
Alkyl Group (tert-Pentyl)	C-H sp^3 Stretch	2980 – 2850	Strong	Multiple bands. Look for methyl vs. methylene distinct peaks.[1]
Gem-Dimethyl Deformation	1385 & 1365	Medium	CRITICAL: A "split" peak indicating the tert-carbon structure (similar to tert-butyl).	
Ether Linkage (Ar-O-R)	C-O-C Asymmetric Stretch	1260 – 1230	Very Strong	Major diagnostic band for aryl ethers.
C-O-C Symmetric Stretch	1050 – 1000	Strong	Confirms the ether linkage; absent in starting phenols.	
Aromatic Ring	C=C Ring Stretch	1600 & 1500	Variable	Standard aromatic backbone markers.[2]

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Ortho-Substitution (OOP)	770 – 735	Strong	Single strong band indicating 1,2-substitution (distinguishes from para).

Comparative Analysis: Product vs. Alternatives

The true power of FTIR lies in comparative exclusion. You must distinguish the target product from its starting materials and isomers.

Scenario A: Monitoring Reaction Completion (vs. 2-Aminophenol)

The synthesis typically involves the alkylation of 2-aminophenol.

- The "Disappearance" Marker: 2-Aminophenol exhibits a broad, strong O-H stretch between 3500–3200 cm^{-1} (due to H-bonding) that obscures the N-H stretches.
- The "Appearance" Marker: In the pure product, the broad O-H band vanishes, revealing the sharp N-H doublet (3480/3390 cm^{-1}) and the strong aliphatic C-H stretches (2980-2850 cm^{-1}) from the added pentyl group.

Scenario B: Distinguishing Regioisomers (vs. 4-tert-pentyloxyaniline)

If the alkylation occurs at the para position (isomer impurity), the fingerprint region changes.

- Ortho-Isomer (Target): Strong Out-of-Plane (OOP) bending at 770–735 cm^{-1}.
- Para-Isomer (Impurity): Strong OOP bending at 860–800 cm^{-1} (typically ~830 cm^{-1}).

Scenario C: Distinguishing from tert-Butyl Analog

- 2-tert-Butoxyaniline: Very similar spectrum.

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- Differentiation: The tert-pentyl group contains a methylene (-CH_2-) unit absent in the tert-butyl group. Look for the -CH_2- scissoring band around 1465 cm^{-1}, which will be more pronounced in the tert-pentyl derivative than in the tert-butyl analog.

Experimental Protocol (ATR-FTIR)

To ensure reproducibility, follow this self-validating protocol.

Materials

- Instrument: FTIR Spectrometer with Diamond or ZnSe ATR accessory.
- Solvent: Isopropanol or Acetone (for cleaning).
- Reference: Polystyrene film (for calibration).

Step-by-Step Workflow

- System Validation:
  - Collect a background spectrum (air).
  - Verify signal-to-noise ratio is >10,000:1.
  - Validation Check: Ensure no residual peaks from previous samples (cleaning verification).
- Sample Preparation:
  - If Liquid/Oil: Place 1 drop (approx. 20 µL) directly onto the crystal center. Ensure full coverage.
  - If Low-Melting Solid: Place a small amount (~5 mg) on the crystal and apply pressure using the anvil clamp to ensure intimate contact. Note: This compound is often an oil or low-melting solid.
- Acquisition Parameters:
  - Resolution: 4 cm^{-1} (standard for organic qualitative analysis).

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- Scans: 32 scans (minimum) to reduce noise.
- Range: 4000 – 600 cm^{-1}.

- Data Processing:
  - Apply ATR Correction (if quantitative comparison is needed).
  - Perform Baseline Correction (Rubberband method recommended).
  - Identify peaks using the "Diagnostic Peaks" table above.[3]

Troubleshooting & Interpretation Guide

Issue	Spectral Observation	Root Cause	Corrective Action
Broad Peak at 3400 cm^{-1}	Loss of N-H doublet definition; broad "hump".	Moisture/Hydrolysis	The sample is wet or has hydrolyzed back to the phenol. Dry sample over $MgSO_4$ or repurify.
Missing 2900 cm^{-1} Peaks	Weak aliphatic signal.[3][4][5]	Poor Contact	ATR pressure is too low. Tighten the anvil or use a liquid cell.
Extra Peak at 1700 cm^{-1}	Sharp band in carbonyl region.[3]	Oxidation/Impurity	Possible oxidation of the amine or residual solvent (e.g., ethyl acetate). Check solvent list.
Shifted OOP Band	Peak at 830 cm^{-1} instead of 750 cm^{-1}.	Isomer Contamination	Presence of para-isomer. Check synthesis regioselectivity.

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